

Cefodizime (Sodium) Susceptibility Testing: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cefodizime (sodium)

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Application Notes

Introduction

Cefodizime is a third-generation cephalosporin antibiotic with a broad spectrum of activity against many Gram-positive and Gram-negative bacteria.[1] It functions by inhibiting bacterial cell wall synthesis through binding to penicillin-binding proteins (PBPs), leading to bacterial cell lysis and death.[2][3] Unique among cephalosporins, Cefodizime has also been shown to possess immunomodulatory properties, potentially enhancing the host's immune response to infection.[4][5][6][7] These application notes provide detailed protocols for in vitro susceptibility testing of Cefodizime (sodium salt) using standardized methods.

Mechanism of Action

Cefodizime's primary antibacterial effect is the inhibition of peptidoglycan synthesis in the bacterial cell wall. Like other β -lactam antibiotics, it mimics the D-Ala-D-Ala substrate of the transpeptidase enzyme, a key PBP. This acylation of the PBP active site inactivates the

enzyme, halting the cross-linking of peptidoglycan strands, which is crucial for maintaining the structural integrity of the bacterial cell wall, ultimately leading to cell death.

In addition to its direct bactericidal activity, Cefodizime has demonstrated immunomodulatory effects. Studies have shown that it can enhance phagocyte and lymphocyte functions.^[7] One identified mechanism involves the upregulation of Toll-like receptor 4 (TLR4) expression in neutrophils. This can lead to the activation of the NF-κB signaling pathway, resulting in increased production of pro-inflammatory cytokines such as TNF-α and IL-1β, which can help in clearing the infection.^[4]

Chemical Properties of Cefodizime (Sodium)

Property	Value
Chemical Formula	C ₂₀ H ₁₉ N ₆ NaO ₇ S ₄
Molecular Weight	606.64 g/mol
Appearance	White to pale yellow crystalline powder
Solubility	Soluble in water
Storage	Store at 2-8°C, protected from light

In Vitro Susceptibility Data

The following tables summarize the in vitro activity of Cefodizime against a range of clinically relevant bacteria, as reported in various studies. It is important to note that official, current interpretive criteria (breakpoints) for Cefodizime are not available in the latest Clinical and Laboratory Standards Institute (CLSI) or European Committee on Antimicrobial Susceptibility Testing (EUCAST) guidelines. The data presented here are for informational purposes and are derived from published research.

Gram-Negative Bacteria

Organism	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Escherichia coli	0.12	0.5
Klebsiella pneumoniae	0.25	0.5 - 64
Proteus mirabilis	0.016	0.02 - 0.03
Salmonella spp.	0.25	0.5
Shigella spp.	0.25	0.5
Haemophilus influenzae	≤0.008	≤0.025
Neisseria gonorrhoeae	≤0.008	≤0.008
Enterobacter cloacae	1	64
Citrobacter freundii	1	128
Serratia marcescens	2	8
Pseudomonas aeruginosa	32	>128
Acinetobacter baumannii	32	>128

Data compiled from published studies.[\[2\]](#)[\[3\]](#)[\[8\]](#)

Gram-Positive Bacteria

Organism	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Staphylococcus aureus (Methicillin-Susceptible)	8	8
Streptococcus pneumoniae	0.12	0.5
Streptococcus pyogenes	0.12	0.05 - 0.5
Enterococcus spp.	Resistant	Resistant

Data compiled from published studies.[\[3\]](#)[\[8\]](#)

Proposed Historical Breakpoints for *Neisseria gonorrhoeae* (NCCLS, 1993)

Method	Susceptible
MIC ($\mu\text{g/mL}$)	≤ 0.05
Disk Diffusion (zone diameter, mm)	≥ 31

These are not current CLSI breakpoints and should be used for reference only.[\[9\]](#)

Experimental Protocols

The following are detailed protocols for performing broth microdilution and disk diffusion susceptibility testing for Cefodizime. As official CLSI/EUCAST breakpoints are not available, these protocols should be used in conjunction with appropriate quality control measures and the results interpreted based on MIC distributions and pharmacokinetic/pharmacodynamic data.

Broth Microdilution Method

This method determines the minimum inhibitory concentration (MIC) of Cefodizime.

1. Materials:

- **Cefodizime (sodium)** analytical standard
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile saline or broth for inoculum preparation
- Incubator ($35 \pm 2^\circ\text{C}$)
- Micropipettes and sterile tips

2. Protocol:

- Preparation of Cefodizime Stock Solution: Prepare a stock solution of Cefodizime in a suitable solvent (e.g., sterile water) at a concentration of 1280 µg/mL.
- Preparation of Microtiter Plates:
 - Add 100 µL of sterile CAMHB to all wells of a 96-well plate.
 - Add 100 µL of the Cefodizime stock solution to the first well of each row to be tested, creating a 1:2 dilution (640 µg/mL).
 - Perform serial two-fold dilutions by transferring 100 µL from the first well to the second, and so on, down the plate. Discard 100 µL from the last well containing Cefodizime to maintain a consistent volume. This will create a range of concentrations (e.g., 64 µg/mL to 0.06 µg/mL).
- Inoculum Preparation:
 - From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies.
 - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
 - Dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the microtiter plate wells (a common dilution is 1:100).
- Inoculation: Inoculate each well (except for a sterility control well) with 10 µL of the prepared bacterial inoculum. Include a growth control well (containing only broth and inoculum).
- Incubation: Cover the plates and incubate at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Reading Results: The MIC is the lowest concentration of Cefodizime that completely inhibits visible bacterial growth.

3. Quality Control:

- Perform quality control using standard ATCC strains (e.g., *E. coli* ATCC 25922, *S. aureus* ATCC 29213, *P. aeruginosa* ATCC 27853).
- Since official QC ranges for Cefodizime are not established by CLSI or EUCAST, laboratories should establish their own internal QC ranges based on repeated testing.

Disk Diffusion Method (Kirby-Bauer)

This method assesses the susceptibility of bacteria to Cefodizime by measuring the diameter of the zone of growth inhibition around a Cefodizime-impregnated disk.

1. Materials:

- Cefodizime disks (e.g., 30 µg)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile cotton swabs
- Incubator (35 ± 2°C)
- Ruler or caliper for measuring zone diameters

2. Protocol:

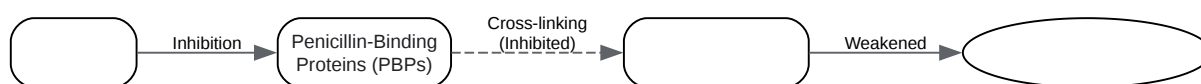
- Inoculum Preparation: Prepare the bacterial inoculum as described in the broth microdilution protocol (step 3).
- Inoculation of Agar Plate:
 - Dip a sterile cotton swab into the standardized bacterial suspension.
 - Remove excess fluid by pressing the swab against the inside of the tube.
 - Streak the entire surface of the MHA plate evenly in three directions, rotating the plate approximately 60 degrees between each streaking.

- Allow the plate to dry for 3-5 minutes.
- Application of Disks:
 - Aseptically apply the Cefodizime disk to the surface of the inoculated agar.
 - Gently press the disk to ensure complete contact with the agar.
- Incubation: Invert the plates and incubate at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.
- Reading Results: Measure the diameter of the zone of complete growth inhibition in millimeters.

3. Quality Control:

- Perform quality control using standard ATCC strains as in the broth microdilution method.
- Laboratories should establish their own acceptable zone diameter ranges for QC strains.

Visualizations



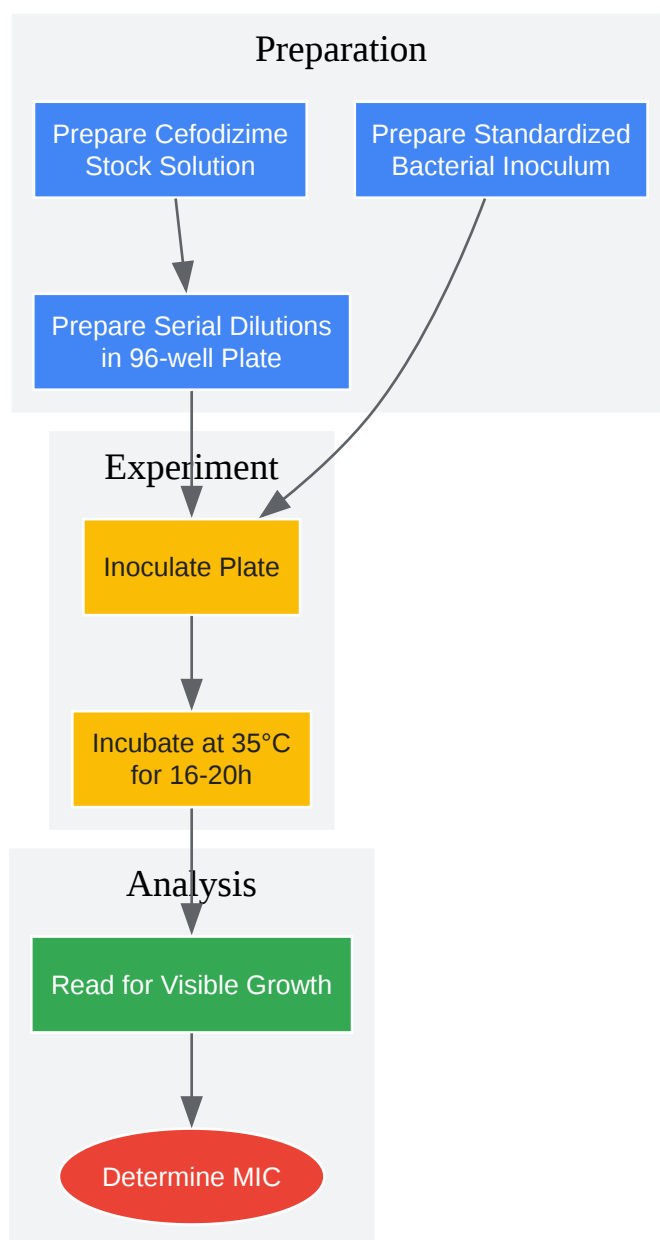
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Figure 1. Simplified diagram of Cefodizime's bactericidal mechanism of action.



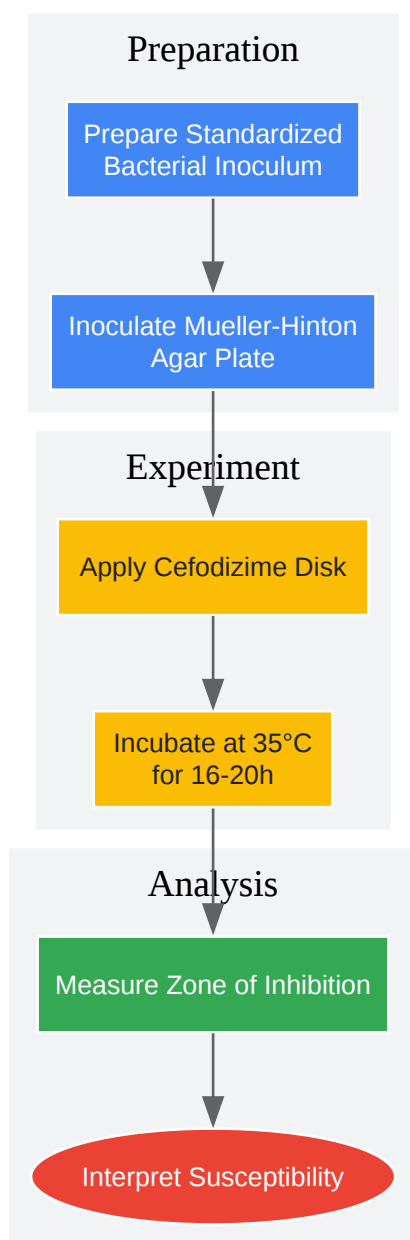
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Figure 2. Proposed immunomodulatory pathway of Cefodizime in neutrophils.



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Figure 3. Workflow for broth microdilution susceptibility testing.



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Figure 4. Workflow for disk diffusion susceptibility testing.

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- To cite this document: BenchChem. [Cefodizime (Sodium) Susceptibility Testing: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15708358/docs#cefodizime-sodium-susceptibility-testing-application-notes-and-protocols>]

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